

Data quality assessment of the Born in Bradford cohort.

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Compound of Interest

Compound Name: NHS-BiB

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Born in Bradford Cohort: Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing the Born in Bradford (BiB) cohort data. The information is designed to address specific issues that may be encountered during data analysis and experimentation.

Troubleshooting Guides

Data Linkage Issues

Problem: Discrepancies or lower than expected match rates when linking external datasets with the BiB cohort data.

Possible Causes & Solutions:

- **Identifier Mismatches:** Ensure that the primary identifiers used for linkage (e.g., NHS number) are correctly formatted and free of errors in your external dataset. The BiB team uses a unique study ID for each participant, and linkage to external datasets is facilitated through the use of NHS numbers.^[1]
- **Consent:** Verify that the participants in your subset of interest have provided consent for data linkage. The BiB cohort has high overall linkage consent rates, but it is not 100%.

- **Data Lag:** Be aware of potential time lags in the updating of routine health and education records. Data may not be available for the most recent time points.
- **Contact BiB:** If you have followed the available guidance and are still experiencing issues, contact the BiB data management team for assistance with specific linkage queries. They can provide information on the latest data linkage files and any known issues.

Interpreting Missing Data

Problem: Uncertainty about how to handle missing values within the BiB dataset.

Possible Causes & Solutions:

- **Understand the Reason for Missingness:** Consult the BiB Data Dictionary for variable-specific information.^{[2][3]} Missing data may be coded in specific ways to indicate the reason for its absence (e.g., 'not applicable', 'refused to answer', 'measurement error').
- **Review Cohort Profile:** The cohort profiles and related publications often provide information on data collection waves and sub-studies, which can help in understanding why certain data may be missing for specific participant groups.^{[4][5]}
- **Statistical Approach:** The appropriate method for handling missing data (e.g., complete case analysis, multiple imputation) will depend on the nature of your research question and the pattern of missingness. It is recommended to consult with a statistician to determine the most suitable approach for your analysis.
- **Contact BiB for Clarification:** For specific variables where the reason for missingness is unclear, contact the BiB team. They may be able to provide additional context or information that is not available in the public documentation.

Unexpected Distributions or Outliers

Problem: Observing unexpected data distributions or potential outliers in your analysis.

Possible Causes & Solutions:

- **Data Entry or Measurement Error:** While the BiB study has procedures to check for data accuracy and consistency, errors can still occur.^[6]

- **Sub-population Differences:** The BiB cohort is ethnically diverse, with a large proportion of participants of South Asian origin.[\[1\]](#) Stratifying your data by ethnicity or other demographic factors may help to explain unexpected distributions.
- **Consult the Data Dictionary:** The data dictionary may contain notes on specific variables, including information on how they were collected and any known issues.[\[2\]](#)[\[3\]](#)
- **Review BiB Publications:** Search for publications that have used the same or similar variables from the BiB cohort. This can provide insights into expected ranges and distributions.
- **Flag with BiB:** If you suspect a data error, it is good practice to report your findings to the BiB data team. This can help to improve the overall quality of the dataset for all users.

Frequently Asked Questions (FAQs)

Data Quality Assessment

- **Q1: What is the overall approach to data quality assessment in the Born in Bradford cohort?**
 - **A:** The BiB study has a commitment to collecting high-quality data. Their protocol for the recruitment phase included checks for data accuracy and consistency.[\[6\]](#) For data items available from multiple sources, an agreed-upon process is used for validation.[\[6\]](#) All research projects using BiB data are reviewed to ensure they meet high scientific and ethical standards.[\[7\]](#)
- **Q2: Are there any published reports on the data quality of the BiB cohort?**
 - **A:** While specific, comprehensive data quality reports with error rates for all variables are not publicly available, numerous cohort profile publications provide details on the study design, data collection methods, and participant characteristics, which indirectly speak to the data's quality and richness.[\[4\]](#)[\[5\]](#) For very specific data abstractions, such as from maternal paper records, accuracy checks have been performed with low error rates identified.
- **Q3: How are data from different sources (e.g., questionnaires, clinical measurements, routine records) validated?**

- A: The BiB protocol specifies that where a data item is available from more than one source, an agreed process is used to validate the data.^[6] However, the specific details of these validation rules for each variable are not publicly available. Researchers are advised to consult the BiB Data Dictionary and contact the BiB team for specific queries.^{[2][8]}

Data Linkage

- Q4: What are the success rates for data linkage in the BiB cohort?
 - A: The BiB cohort has achieved high success rates for data linkage. Routine health data is available for 98% of participants, and education data is linked for 85% of the children.
- Q5: What types of routine data are linked to the BiB cohort?
 - A: Linked data includes primary care (GP) records, hospital admissions, A&E records, and educational data such as Early Years Foundation Stage (EYFS) profiles, phonics assessments, and Key Stage 1 assessments.^[1]

Missing Data

- Q6: How is missing data handled in the BiB dataset?
 - A: The specific methods for handling missing data are often dependent on the research question and the analysis being conducted. The BiB data dictionary may provide codes or flags indicating the reason for missingness for some variables.^{[2][3]} Researchers are encouraged to adopt appropriate statistical methods to handle missing data in their analyses.
- Q7: Where can I find information on the proportion of missing data for specific variables?
 - A: The BiB Data Dictionary is the primary resource for understanding the variables available in the dataset.^{[2][3]} While it may not provide explicit percentages of missingness for every variable, it will give an indication of the data structure and completeness. For more detailed information, researchers may need to perform exploratory data analysis on the datasets they receive.

Quantitative Data Summary

Table 1: Data Linkage Success Rates

Data Source	Linkage Success Rate
Routine Health Data	98%
Education Data	85%

Table 2: Key Data Collection Types and Methods

Data Type	Collection Method	Notes
Baseline Demographics & Socio-economic Data	Questionnaires administered to mothers and partners at recruitment.	Covers a wide range of topics including ethnicity, employment, and housing.
Maternal and Child Health Data	Clinical measurements at birth, self-report questionnaires, and linkage to routine health records (GP, hospital).	Includes data on birth weight, gestational age, maternal health during pregnancy, and child health outcomes.
Child Development and Education Data	Standardized assessments at various ages and linkage to routine education records.	Tracks cognitive development and educational attainment.
Biological Samples	Blood (maternal, cord, child), urine, and saliva samples collected at various time points.	Stored in a biobank for future analysis (e.g., genomics, metabolomics).

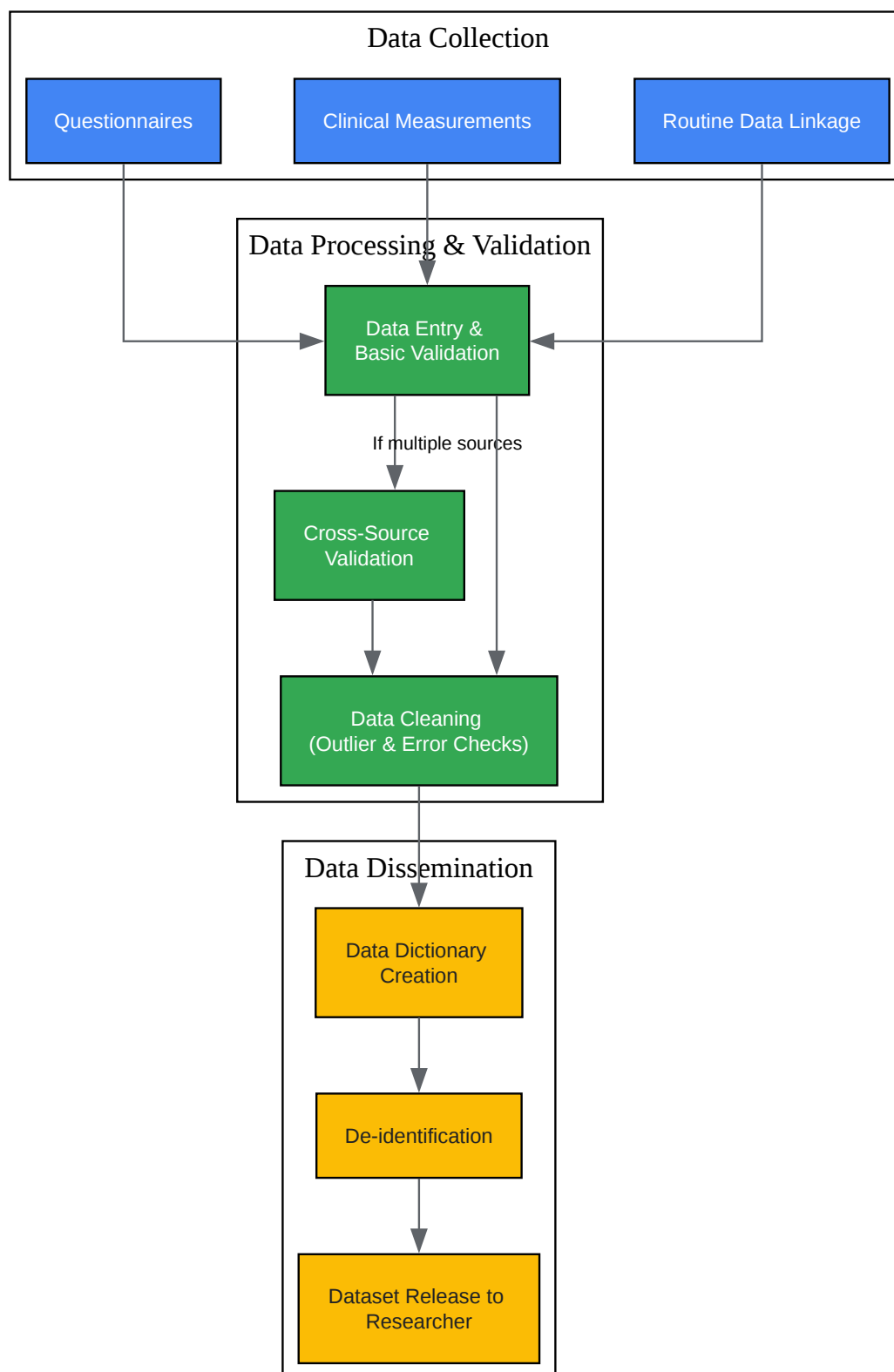
Experimental Protocols

Protocol 1: Accessing and Preparing Born in Bradford Data

- **Expression of Interest (Eoi):** Submit a completed Eoi form to the BiB team outlining your research proposal.
- **Review Process:** The BiB Executive Committee reviews all Eois to ensure the research is of high quality and ethical.

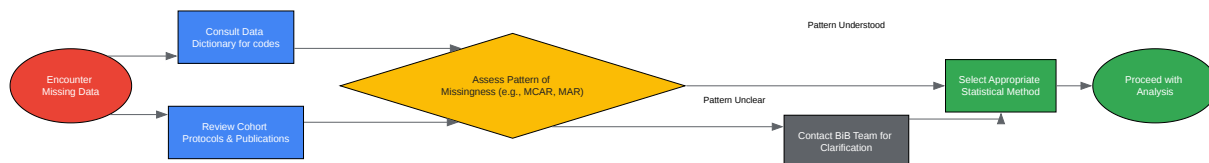
- **Data Access Agreement:** If your proposal is approved, you will be required to sign a Data Access Agreement.
- **Data Specification:** Work with a BiB analyst to specify the exact data variables required for your research.
- **Data De-identification and Delivery:** The BiB team will provide you with a de-identified dataset tailored to your research question. All personal identifiers are removed, and participants are identified only by a study ID number.[\[8\]](#)
- **Data Preparation:** Upon receiving the data, consult the BiB Data Dictionary to understand the variables, coding, and any accompanying notes.[\[2\]](#)[\[3\]](#) Perform initial data checks, such as verifying variable distributions and assessing patterns of missing data.

Visualizations



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Caption: High-level overview of the Born in Bradford data quality assessment workflow.



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Caption: A logical workflow for troubleshooting missing data in the BiB cohort.

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